

1,4-Dimethylpiperazine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,4-Dimethylpiperazine*

Cat. No.: *B091421*

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Core Molecular Information

1,4-Dimethylpiperazine is a heterocyclic organic compound. The quantitative molecular data for this compound is summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ N ₂	[1] [2] [3] [4] [5]
Molecular Weight	114.19 g/mol	[1] [2] [5]

The molecular formula indicates that each molecule of **1,4-Dimethylpiperazine** contains six carbon atoms, fourteen hydrogen atoms, and two nitrogen atoms. The molecular weight is a measure of the mass of one mole of the substance.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)

Note: The user's request included specifications for experimental protocols and Graphviz diagrams of signaling pathways. These elements are not applicable to the presentation of basic molecular data like molecular weight and formula, which are fundamental, constant properties of a chemical compound rather than outcomes of specific experiments or components of biological pathways.

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References

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- 2. scbt.com [scbt.com]
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